

Toxicological data and safety profile of dihexyl adipate.

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Compound of Interest

Compound Name: *Dihexyl adipate*

Cat. No.: *B092136*

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Dihexyl Adipate: A Toxicological and Safety Profile

An In-depth Technical Guide for Researchers and Drug Development Professionals

Dihexyl adipate (CAS No. 110-33-8), the diester of hexyl alcohol and adipic acid, is a chemical compound used in various industrial applications. This technical guide provides a comprehensive overview of the available toxicological data and safety profile of **dihexyl adipate** to support its safe handling and use in research and development.

Acute Toxicity

Dihexyl adipate exhibits a low order of acute toxicity based on available data from studies in rats and mice.

Oral Toxicity

Studies in rats indicate an oral LD50 of >5,000 mg/kg, suggesting a very low acute toxicity via the oral route.^[1] An oral LD50 in mice has been reported as 19,600 mg/kg.^[2]

Inhalation Toxicity

An inhalation study in rats reported an LC50 of >5.7 mg/L for a 4-hour exposure, indicating low acute toxicity via inhalation.^[1]

Dermal Toxicity

Specific quantitative dermal toxicity data for **dihexyl adipate** were not found in the reviewed literature.

Table 1: Summary of Acute Toxicity Data for **Dihexyl Adipate**

Species	Route of Exposure	Endpoint	Value	Reference
Rat	Oral	LD50	> 5,000 mg/kg	[1]
Mouse	Oral	LD50	19,600 mg/kg	[2]
Rat	Inhalation (4h)	LC50	> 5.7 mg/L	[1]

Irritation and Sensitization

Based on the available information, **dihexyl adipate** is not considered to be a significant skin or eye irritant, nor a skin sensitizer.

Skin Irritation

Dihexyl adipate is not classified as a skin irritant.[1]

Eye Irritation

Dihexyl adipate is not classified as an eye irritant.[1] General exposure may cause irritation to the eyes, nose, and throat.[3]

Skin Sensitization

Dihexyl adipate is not considered to be a skin sensitizer.[1]

Repeated Dose Toxicity

Dihexyl adipate is not classified as a specific target organ toxicant following repeated exposure.[1] However, detailed study reports on sub-chronic or chronic toxicity were not available in the public domain.

Genotoxicity

In vitro genotoxicity data suggests that **dihexyl adipate** is not genotoxic.[1] Specific details of the assays conducted were not available in the reviewed literature.

Table 2: Summary of Genotoxicity Data for **Dihexyl Adipate**

Assay Type	System	Result	Reference
In vitro	Not specified	Negative	[1]

Carcinogenicity

Due to the lack of genotoxic potential, **dihexyl adipate** is not expected to have carcinogenic properties.[1] No long-term carcinogenicity studies in animals were found in the reviewed literature.

Reproductive and Developmental Toxicity

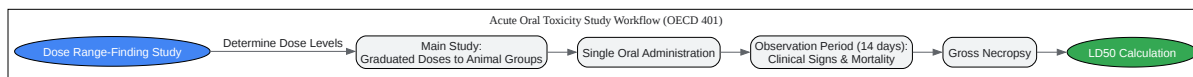
No data on the reproductive or developmental toxicity of **dihexyl adipate** were found in the reviewed literature.

Experimental Protocols

While detailed experimental protocols for the toxicological studies on **dihexyl adipate** are not publicly available, some studies were conducted following standardized guidelines.

Acute Oral Toxicity (as per OECD Test Guideline 401)

The acute oral toxicity of **dihexyl adipate** in rats was assessed based on OECD Test Guideline 401.[1] This guideline typically involves the administration of the test substance in graduated doses to several groups of experimental animals. Observations of effects and mortality are made over a period of time, typically 14 days. The LD50 is then calculated as the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.



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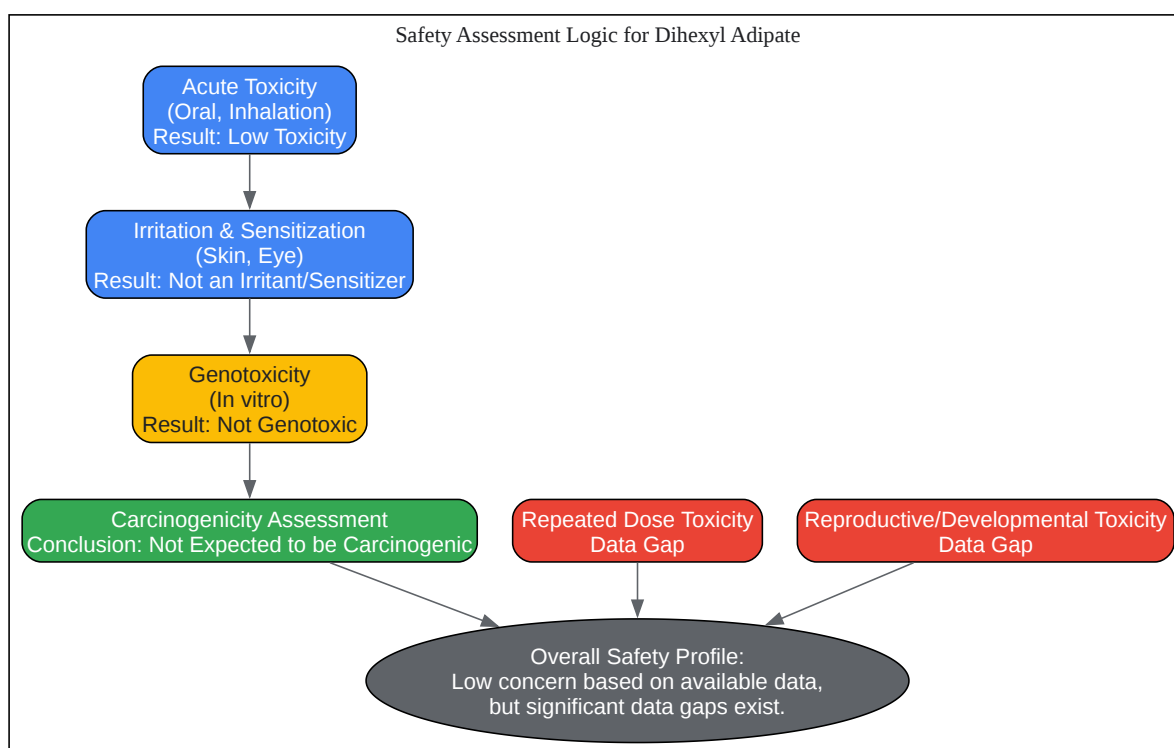
Acute Oral Toxicity Experimental Workflow

Acute Inhalation Toxicity (as per OECD Test Guideline 403)

The acute inhalation toxicity study in rats was conducted in accordance with OECD Test Guideline 403.^[1] This guideline exposes animals to the test substance, typically as a gas, vapor, or aerosol, for a defined period. The animals are then observed for a subsequent period for signs of toxicity and mortality.

Safety Assessment Logic

The overall safety assessment of a chemical like **dihexyl adipate** follows a logical progression, starting from acute toxicity and moving towards more complex endpoints. The available data for **dihexyl adipate** allows for a partial assessment, with significant data gaps remaining.



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Logical Flow of **Dihexyl Adipate** Safety Assessment

Conclusion and Data Gaps

Based on the available toxicological data, **dihexyl adipate** exhibits low acute toxicity via oral and inhalation routes. It is not considered to be a skin or eye irritant, nor a skin sensitizer. Furthermore, in vitro testing suggests it is not genotoxic, leading to the conclusion that it is unlikely to be a carcinogen.

However, significant data gaps exist in the toxicological profile of **dihexyl adipate**. There is a lack of publicly available, detailed studies on repeated dose toxicity, reproductive toxicity, and developmental toxicity. A comprehensive safety assessment would require further investigation into these endpoints. Researchers and drug development professionals should exercise appropriate caution and consider the need for further testing depending on the specific application and potential for human exposure.

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